

Angelicolide: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Angelicolide*

Cat. No.: *B149960*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Angelicolide (CAS 90826-58-7) is a natural product classified as a coumarin. Despite its availability from commercial suppliers and a defined chemical structure, detailed scientific literature regarding its discovery, isolation from a specific botanical source, and comprehensive biological activities remains elusive. This guide provides the available chemical and physical data for **Angelicolide** and outlines general methodologies for the isolation and characterization of coumarins from *Angelica* species, the purported botanical source. The absence of specific research on **Angelicolide** necessitates a broader approach, drawing on established protocols for similar compounds from the same genus. This document aims to serve as a foundational resource for researchers interested in exploring the potential of this molecule.

Chemical and Physical Properties of Angelicolide

Quantitative data for **Angelicolide** is sparse and primarily available from chemical supplier databases. A summary of these properties is presented in Table 1.

Property	Value	Source
CAS Number	90826-58-7	Phytochemicals online[1], The Good Scents Company[2]
Molecular Formula	C ₂₄ H ₂₈ O ₄	Phytochemicals online[1], The Good Scents Company[2]
Molecular Weight	380.48 g/mol	Phytochemicals online[1], The Good Scents Company[2]
Compound Type	Coumarin	Phytochemicals online[1]
Purity (Typical)	95% - 99%	Phytochemicals online[1]
Identification Methods	Mass Spectrometry (Mass), Nuclear Magnetic Resonance (NMR)	Phytochemicals online[1]
Analysis Methods	High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) and/or High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD)	Phytochemicals online[1]

General Experimental Protocols for Isolation of Coumarins from Angelica Species

While a specific protocol for the isolation of **Angelicolide** is not available in the scientific literature, a general methodology for the extraction and purification of coumarins from the roots of Angelica species can be described. This protocol is a composite of standard phytochemical techniques.[3][4][5][6]

Plant Material and Extraction

- Plant Material: The roots of an Angelica species are collected, authenticated, dried, and ground into a coarse powder.

- **Extraction:** The powdered plant material is typically extracted sequentially with solvents of increasing polarity, such as n-hexane, dichloromethane (or chloroform), and methanol, using a Soxhlet apparatus.[3][4] This stepwise extraction facilitates the separation of compounds based on their polarity.

Fractionation and Isolation

- **Solvent Partitioning:** The crude extracts are concentrated under reduced pressure. The resulting residues can be suspended in a water-methanol mixture and partitioned with immiscible solvents like n-hexane and ethyl acetate to achieve a preliminary separation of compounds.
- **Chromatographic Techniques:**
 - **Column Chromatography:** The fractions obtained from solvent partitioning are subjected to column chromatography over silica gel. Elution is performed with a gradient of solvents, typically starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate).[3]
 - **Preparative Thin-Layer Chromatography (pTLC):** Fractions from column chromatography containing mixtures of compounds can be further purified by pTLC using an appropriate solvent system.[3][4]
 - **High-Performance Liquid Chromatography (HPLC):** Final purification of the isolated compounds is often achieved using preparative or semi-preparative HPLC, which offers high resolution and purity.[4]
 - **High-Speed Counter-Current Chromatography (HSCCC):** This technique is particularly effective for the separation and purification of coumarins from Angelica species, using a two-phase solvent system.[6]

Structure Elucidation

The chemical structure of the isolated pure compound is determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR are used to determine the carbon-hydrogen framework of the molecule. 2D NMR techniques (e.g., COSY, HSQC, HMBC) are employed to establish the connectivity of atoms.[4]
- Mass Spectrometry (MS): High-resolution mass spectrometry (HR-MS) provides the exact molecular weight and elemental composition of the compound.[7]
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in the molecule.[7]
- Ultraviolet-Visible (UV-Vis) Spectroscopy: UV-Vis spectroscopy provides information about the electronic transitions within the molecule, which is characteristic of the chromophore system.

Potential Biological Activities and Signaling Pathways of Angelica Coumarins

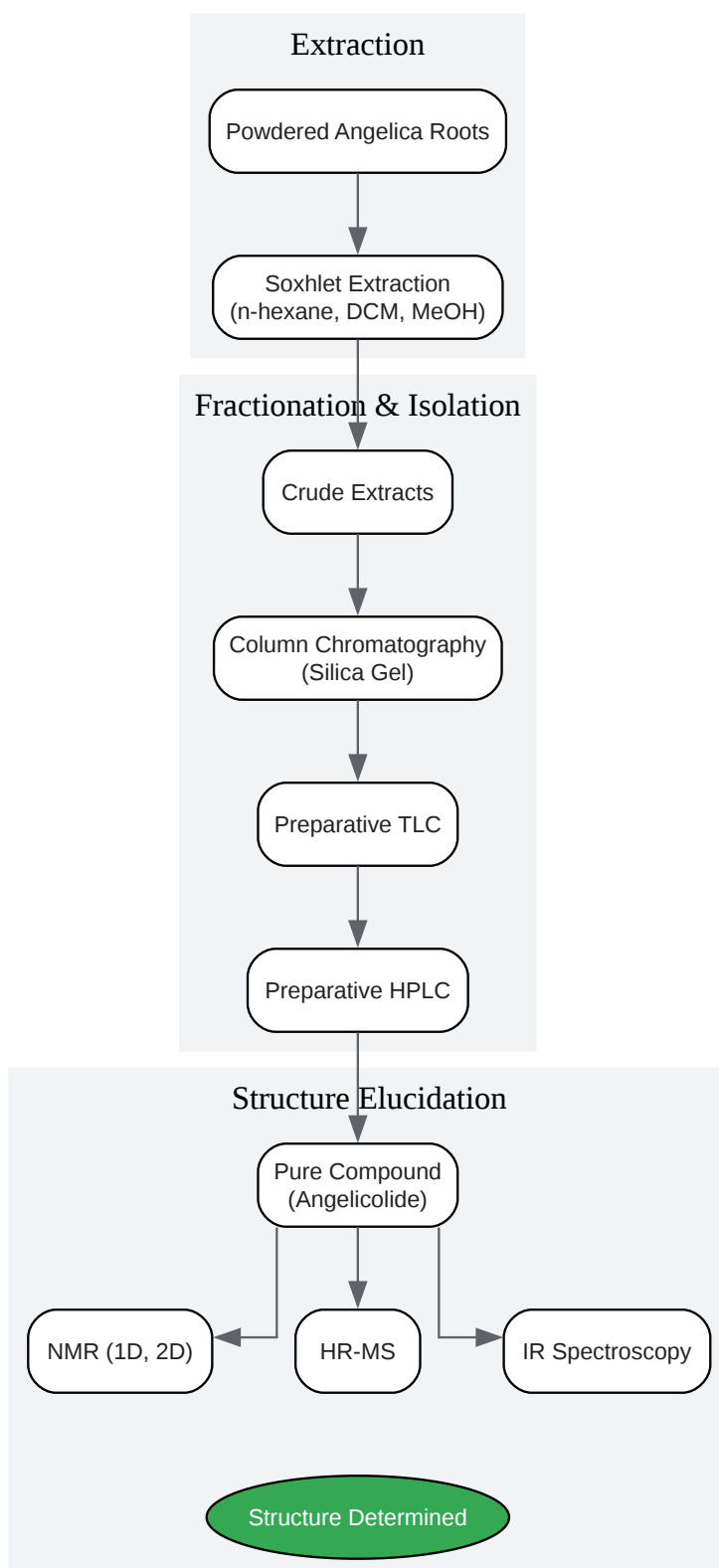
Although no biological activity or signaling pathway has been specifically attributed to **Angelicolide** in the reviewed literature, other coumarins isolated from various *Angelica* species have demonstrated a wide range of pharmacological effects. These findings suggest potential areas of investigation for **Angelicolide**.

- Anti-inflammatory Activity: Many coumarins from *Angelica dahurica* have been shown to possess anti-inflammatory properties.[8][9] Some of these compounds inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophage cells.[9] This effect may be mediated through the inhibition of the nuclear factor- κB (NF- κB) signaling pathway.
- Antitumor Activity: Several coumarins isolated from *Angelica* species have exhibited cytotoxic effects against various cancer cell lines.[5][7] For instance, khellactone from *Angelica purpuraeifolia* showed antitumor activity in mouse lung carcinoma models.[5] A new coumarin, angedahurin A, from *Angelica dahurica* demonstrated significant cytotoxicity against human osteosarcoma cells, inducing apoptosis.[7]
- Antibacterial Activity: Coumarins from *Angelica archangelica* and *Angelica lucida* have shown antibacterial activity against various strains, including methicillin-resistant *Staphylococcus aureus* (MRSA).[3][10]

- **Anxiolytic Activity:** A mixture of coumarins from *Angelica archangelica* has been reported to have anxiolytic-like effects in animal models.[\[11\]](#)
- **Anti-allergic Inflammation:** Coumarins from the roots of *Angelica dahurica* have been found to reduce the release of histamine and pro-inflammatory cytokines, suggesting their potential in attenuating allergic inflammation.[\[12\]](#)

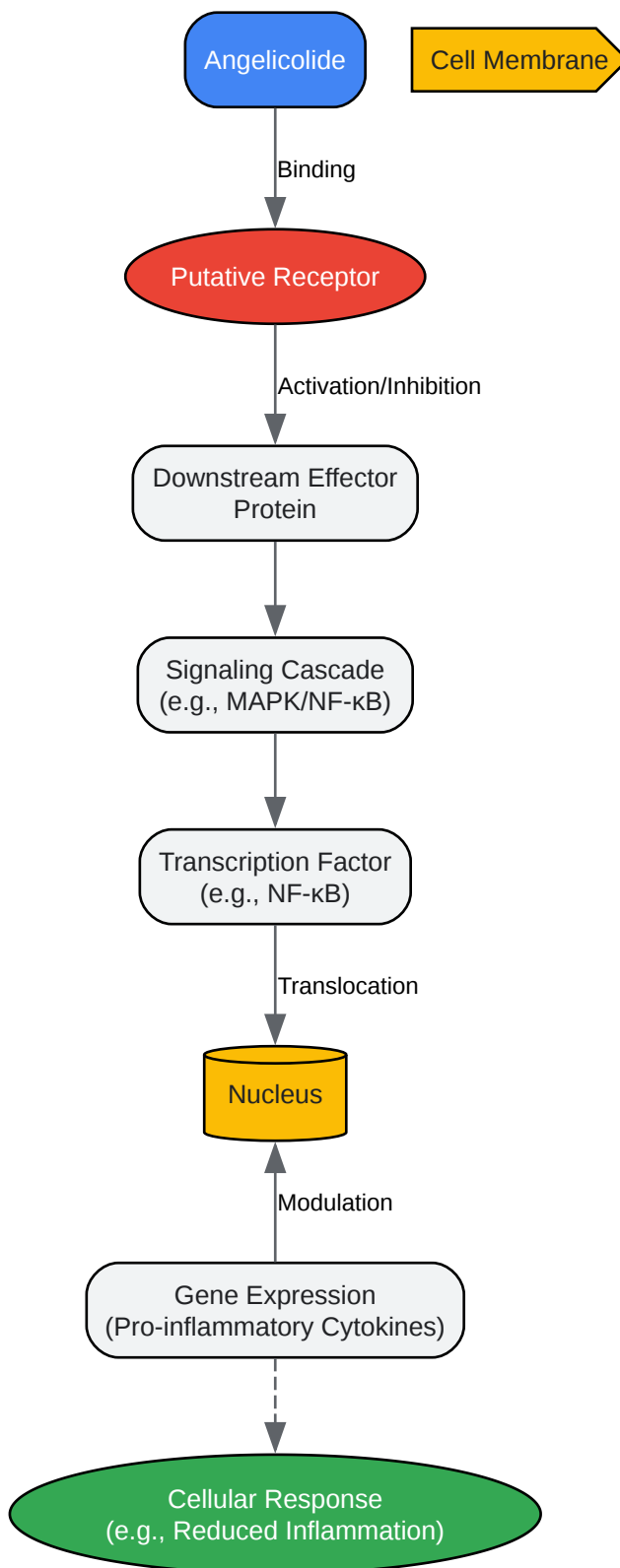
Visualizing Experimental Workflows and Potential Signaling Pathways

The following diagrams, generated using the DOT language, illustrate a generalized experimental workflow for the isolation of coumarins and a hypothetical signaling pathway that could be investigated for **Angelicolide** based on the activities of related compounds.



[Click to download full resolution via product page](#)

Figure 1: Generalized workflow for the isolation and identification of coumarins from *Angelica* species.



[Click to download full resolution via product page](#)

Figure 2: Hypothetical signaling pathway for the anti-inflammatory action of **Angelicolide**.

Conclusion and Future Directions

Angelicolide remains a largely uncharacterized natural product. The information available from commercial sources provides a starting point for its chemical investigation. However, there is a significant gap in the scientific literature regarding its biological properties. Future research should focus on:

- **Confirmation of the Botanical Source:** The first step should be to definitively identify the *Angelica* species that produces **Angelicolide**. This would involve phytochemical screening of various *Angelica* species.
- **De Novo Isolation and Characterization:** A detailed isolation and structure elucidation of **Angelicolide** from its natural source should be published to provide a comprehensive spectroscopic dataset to the scientific community.
- **Biological Screening:** Once a reliable source of pure **Angelicolide** is established, it should be subjected to a broad range of biological assays to screen for activities such as anticancer, anti-inflammatory, antimicrobial, and neuroprotective effects, based on the known activities of other coumarins from *Angelica*.
- **Mechanism of Action Studies:** If significant biological activity is identified, further studies should be conducted to elucidate the underlying mechanism of action, including the identification of molecular targets and affected signaling pathways.

This technical guide highlights the current knowledge gap concerning **Angelicolide** and provides a framework for future research to unlock its potential therapeutic value. The established protocols for related compounds and the known bioactivities of the coumarin class of molecules provide a solid foundation for these future investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 90826-58-7 | Angelicolide [phytopurify.com]
- 2. angelicolide, 90826-58-7 [thegoodscentcompany.com]
- 3. banglajol.info [banglajol.info]
- 4. Coumarins from the Roots of *Angelica archangelica* and Antibacterial Activity Against Methicillin Resistant *Staphylococcus aureus* | Dhaka University Journal of Pharmaceutical Sciences [banglajol.info]
- 5. Isolation of coumarins and ferulate from the roots of *Angelica purpuraefolia* and the antitumor activity of khellactone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Preparative isolation and purification of coumarins from *Angelica dahurica* (Fisch. ex Hoffm.) Benth, et Hook. f (Chinese traditional medicinal herb) by high-speed counter-current chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. acgpubs.org [acgpubs.org]
- 8. researchgate.net [researchgate.net]
- 9. Dimeric furanocoumarins from the roots of *Angelica dahurica* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Coumarins from *Angelica Lucida* L. - Antibacterial Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Coumarins from *Angelica archangelica* Linn. and their effects on anxiety-like behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Coumarins from the roots of *Angelica dahurica* cause anti-allergic inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Angelicolide: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149960#discovery-and-isolation-of-angelicolide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com